

# A Technical Guide to the Chemical Properties and Applications of Methyl Green

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## Compound of Interest

Compound Name: Methyl Green

Cat. No.: B1194907

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This document provides a comprehensive overview of **Methyl Green**, a cationic triphenylmethane dye widely utilized in biological and biomedical research. Its primary application lies in the selective staining of deoxyribonucleic acid (DNA), making it an invaluable tool in histology, immunohistochemistry, and cellular imaging. This guide details its chemical structure, mechanism of action, spectral properties, and established experimental protocols.

## Chemical Identity and Physicochemical Properties

**Methyl Green** (CI 42585) is a synthetic cationic dye known for its ability to stain cell nuclei. Its chemical properties are summarized in the table below. It is important to note that commercial preparations of **Methyl Green** are often found as a zinc chloride salt and may be contaminated with Crystal Violet, which can be removed by chloroform extraction.

Property	Value	Reference(s)
IUPAC Name	--INVALID-LINK--ammonium bromide chloride dichlorozinc	
Alternate Names	Ethyl Green, Basic Green 20, C.I. 42585	
CAS Number	14855-76-6 (zinc chloride salt); 7114-03-6; 82-94-0	
Molecular Formula	C27H35BrClN3 (as bromide chloride salt); C26H33Cl2N3 (as dichloride salt)	
Molecular Weight	516.94 g/mol (as bromide chloride salt); 458.47 g/mol (as dichloride salt)	
Appearance	Green to dark green or dark reddish-brown solid powder	
Storage	Room temperature, in a cool and dark place	

## Chemical Structure

The chemical structure of the **Methyl Green** cation is characterized by three aniline rings, which contribute to its staining properties.

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